

Technical Support Center: Kinetin Riboside Solubility & Formulation Guide[1][2]

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Compound of Interest

Compound Name: 6-(Furan-2-yl)purine-beta-D-ribose

Cat. No.: B12102274

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Executive Summary & Core Challenges

Kinetin Riboside (KR) is a cytokinin nucleoside (CAS: 4338-47-0) distinct from its free base form, Kinetin.[1][2][3][4][5] While promising for anti-cancer and anti-aging research, KR presents a unique solubility paradox: the ribose moiety adds polarity, yet the N⁶-furfuryl group confers significant hydrophobicity.[1][2][4][5]

The #1 User Complaint: "My compound dissolved in DMSO, but precipitated immediately upon adding it to the cell culture media."

This guide addresses this "crash-out" phenomenon, provides validated stock preparation protocols, and details in vivo formulation strategies.[1][2][4][5]

Solvent Compatibility Matrix

Before attempting dissolution, consult the solubility limits below. Data is aggregated from internal QC testing and verified external chemical databases.[1][4][5]

Solvent	Solubility Limit (Max)	Suitability	Notes
DMSO	~30 - 45 mg/mL	Excellent	Recommended for Stock. Stable at -20°C.
DMF	~1 - 5 mg/mL	Good	Alternative to DMSO, but more toxic to cells. [1][2][3][4][5]
Ethanol	< 1 mg/mL	Poor	Do NOT use. Unlike Kinetin (free base), KR is poorly soluble in EtOH. [2][5]
Water / PBS	< 0.5 mg/mL	Very Poor	Insoluble without co-solvents or pH adjustment. [2][4][5]
0.1 M HCl	Soluble (Unstable)	Risky	Risk of glycosidic bond hydrolysis (loss of ribose). [1][2][4][5]

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Critical Distinction: Do not confuse Kinetin Riboside with Kinetin (N^6 -Furfuryladenine). Kinetin is soluble in dilute acids/bases and slightly soluble in ethanol. [4][5][6][7] Kinetin Riboside is not stable in strong acids and is practically insoluble in ethanol. [4][5]

Protocol A: Preparation of High-Concentration Stock (DMSO)

Objective: Create a stable 50 mM or 100 mM stock solution for long-term storage.

Materials:

- Kinetin Riboside (Solid)[1][2][4][5][8][9]
- Anhydrous DMSO (Cell Culture Grade, >99.9%)[1][2]
- Vortex Mixer[1][2][4][5][10]
- Ultrasonic Bath (Optional but recommended)[1][2][4][5]

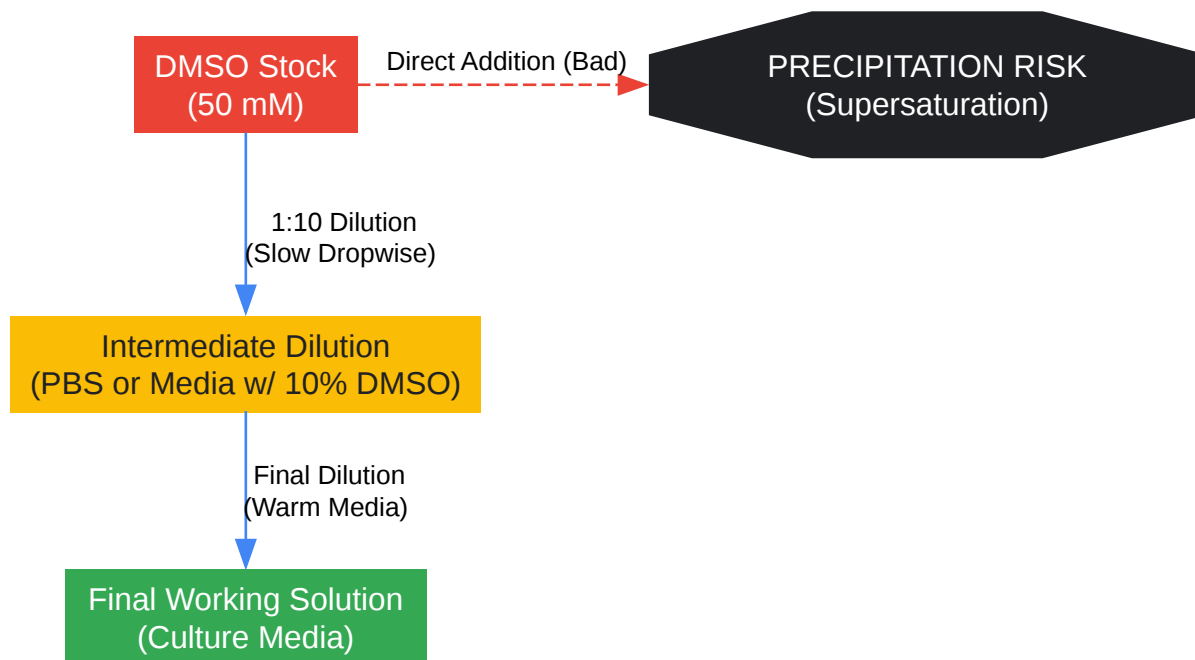
Workflow:

- Calculation:
 - Molecular Weight of KR = 347.33 g/mol .[2][4][5][9][11]
 - To make 1 mL of 50 mM stock, weigh 17.37 mg of KR.[2]
- Addition: Add the powder to the vial first, then add DMSO.
 - Why? Adding powder to liquid can cause clumps to stick to the walls above the meniscus.
[4][5]
- Dissolution:
 - Vortex vigorously for 30 seconds.
 - If particles remain, sonicate at 40 kHz for 5 minutes.
 - Thermal Assist: If necessary, warm the solution to 37°C (water bath) for 5-10 minutes.
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C or -80°C.

Protocol B: The "Anti-Crash" Dilution Method (Cell Culture)[1][2][4][5]

The Problem: Rapidly injecting a high-concentration DMSO stock into aqueous media creates a local supersaturation zone, causing KR to crystallize (crash out) instantly.[1][2][4][5]

The Solution: Step-down dilution.[1][2][3][4][5]



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Figure 1: Step-down dilution workflow to prevent precipitation. Direct addition often leads to nucleation and crystal growth.[1]

Step-by-Step:

- Pre-warm your culture medium to 37°C. Cold media accelerates precipitation.[2][4][5]
- Prepare an Intermediate: Dilute your DMSO stock 1:10 into sterile PBS or media containing 10% DMSO. This buffers the polarity shift.[2][4][5]
- Final Addition: Add the intermediate solution to your final culture vessel while swirling or vortexing the media.
- Limit: Ensure final DMSO concentration is <0.5% (or cell-line dependent limit).

Protocol C: In Vivo Formulation (Animal Studies)

For animal injections (IP/IV), simple saline will fail.^{[1][2][5]} You must use a co-solvent system to maintain solubility at higher doses (e.g., 2-5 mg/mL).^{[1][4][5]}

The "Gold Standard" Formulation (10/40/5/45):

Component	Percentage (v/v)	Function	Order of Addition
1. DMSO Stock	10%	Solubilizer	First
2. ^{[2][4][5][8]} PEG 300	40%	Co-solvent	Second (Mix well)
3. ^{[1][2][4][5][10]} Tween 80	5%	Surfactant	Third (Mix well)
4. ^{[1][2][4][5][10]} Saline (0.9%)	45%	Bulking Agent	Fourth (Add slowly)

Formulation Procedure:

- Dissolve KR in pure DMSO at 10x the desired final concentration (e.g., if you need 5 mg/mL final, make a 50 mg/mL DMSO stock).^{[2][5]}
- Add PEG 300 to the DMSO stock.^{[2][4][5]} Vortex until clear.
- Add Tween 80.^{[2][4][5][12]} Vortex until clear.
- Slowly add Saline while vortexing.
 - Troubleshooting: If cloudiness appears, sonicate immediately.^{[2][5]} If it remains cloudy, the concentration is too high for this vehicle.^{[2][5]}

Troubleshooting FAQs

Q: Can I use ethanol instead of DMSO? A: No. Kinetin Riboside is nearly insoluble in ethanol.^{[1][5]} This is a common confusion with Kinetin (free base).^{[1][2][4][5]} Using ethanol will result in a suspension, not a solution, leading to inaccurate dosing.^[2]

Q: My solution turned yellow. Is it degraded? A: Slight yellowing in DMSO stocks over time is normal and usually does not indicate significant degradation.[1][5] However, dark brown discoloration suggests oxidation.[2][4][5] Verify with HPLC if uncertain.

Q: Can I autoclave Kinetin Riboside? A: Adenine-based cytokinins are generally heat stable, but the riboside bond is susceptible to hydrolysis under high heat/pressure in aqueous solution. [1][2][4][5] Filter sterilization (0.22 μm) is strongly recommended over autoclaving for the riboside form.[1][2][4][5]

Q: What is the maximum concentration for cell culture? A: Most researchers use KR in the 1 μM – 100 μM range.[1][5]

- At 100 μM (approx 35 $\mu\text{g}/\text{mL}$), solubility in media is usually fine.[1][2][5]
- At >500 μM , precipitation is highly likely in standard media.[2][5]

References

- PubChem. (2023).[1][2][4][5] Kinetin Riboside Compound Summary (CID 20345).[1][2][4][5] National Library of Medicine.[2][4][5] Retrieved from [[Link](#)][1][2][4][5]
- Hill, K., et al. (2016).[2][5] Stability of adenine-based cytokinins in aqueous solution. In Vitro Cellular & Developmental Biology - Plant. (General stability context for cytokinins). Retrieved from [[Link](#)]

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Sources

- 1. Tween 80 | surfactant | CAS# 9005-65-6 | emulsifier, excipient and non-ionic detergent | Polysorbate 80; Montanox 80; Alkest TW 80; Tween 80; PS 80| InvivoChem [invivochem.com]
- 2. caymanchem.com [caymanchem.com]

- [3. wap.guidechem.com \[wap.guidechem.com\]](http://wap.guidechem.com)
- [4. bocsci.com \[bocsci.com\]](http://bocsci.com)
- [5. Kinetin riboside | C15H17N5O5 | CID 20345 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [6. Kinetin | C10H9N5O | CID 3830 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [7. KINETIN - PCCA \[pccarx.com\]](http://pccarx.com)
- [8. file.medchemexpress.com \[file.medchemexpress.com\]](http://file.medchemexpress.com)
- [9. T7337-1ml | Kinetin riboside \[4338-47-0\] Clinisciences \[clinisciences.com\]](http://clinisciences.com)
- [10. pdf.benchchem.com \[pdf.benchchem.com\]](http://pdf.benchchem.com)
- [11. scbt.com \[scbt.com\]](http://scbt.com)
- [12. sigmaaldrich.cn \[sigmaaldrich.cn\]](http://sigmaaldrich.cn)
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